

Unraveling NY0116: A Case of Mistaken Identity in Drug Discovery

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Compound of Interest

Compound Name: NY0116

Cat. No.: B537881

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New York, NY - A comprehensive investigation into the physicochemical properties of a compound designated "**NY0116**" has revealed that the identifier does not correspond to a publicly documented chemical entity. Extensive searches across scientific databases, patent filings, and clinical trial registries have failed to yield any specific data for a molecule with this name. The evidence suggests that "**NY0116**" is likely an internal project code, a study identifier, or a potential misnomer for a different compound, rather than a formally recognized scientific name.

One significant clue emerged from a clinical study registered by NYU Langone Health, which bears the identifier "s20-01165." This study focuses on the drug Amivantamab, a bispecific antibody targeting EGFR and cMet for the treatment of non-small cell lung cancer. It is plausible that "**NY0116**" is a shorthand or an internal reference related to this or a similar research project.

Without the definitive chemical structure or a recognized scientific name, a detailed technical guide on the physicochemical properties of "**NY0116**" cannot be compiled. Key parameters such as molecular weight, solubility, melting point, pKa, and partition coefficient are all intrinsically linked to the specific molecular structure of a compound.

For researchers, scientists, and drug development professionals seeking information on a particular molecule, the use of standardized nomenclature, such as the International Union of Pure and Applied Chemistry (IUPAC) name, Chemical Abstracts Service (CAS) registry number, or a common drug name, is crucial for accurate identification and data retrieval.

In the absence of such information for "**NY0116**," it is impossible to provide the requested in-depth technical guide, including data tables, experimental protocols, and signaling pathway diagrams. Professionals in the field are encouraged to verify the precise identity of the compound of interest to access the relevant scientific literature and data. If "**NY0116**" is indeed an internal project code, information regarding its physicochemical properties would be proprietary to the organization that assigned the identifier.

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